

An In-depth Technical Guide to 2-Bromopyridine: Synthesis, Properties, and Reactions

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Compound of Interest

Compound Name: 2-Bromopyridine

Cat. No.: B144113

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Introduction

2-Bromopyridine is a pivotal heterocyclic building block in organic synthesis, particularly valued in the pharmaceutical and agrochemical industries. Its unique electronic properties and reactivity make it a versatile precursor for the synthesis of a wide array of more complex molecules. This guide provides a comprehensive overview of **2-bromopyridine**, focusing on its core physicochemical properties, detailed synthesis protocols, and key synthetic applications with experimental details.

Core Data and Physicochemical Properties

2-Bromopyridine is a colorless to pale yellow liquid at room temperature.^[1] Its fundamental identifiers and physicochemical properties are summarized below for easy reference.

Table 1: Chemical Identifiers and Physical Properties of **2-Bromopyridine**

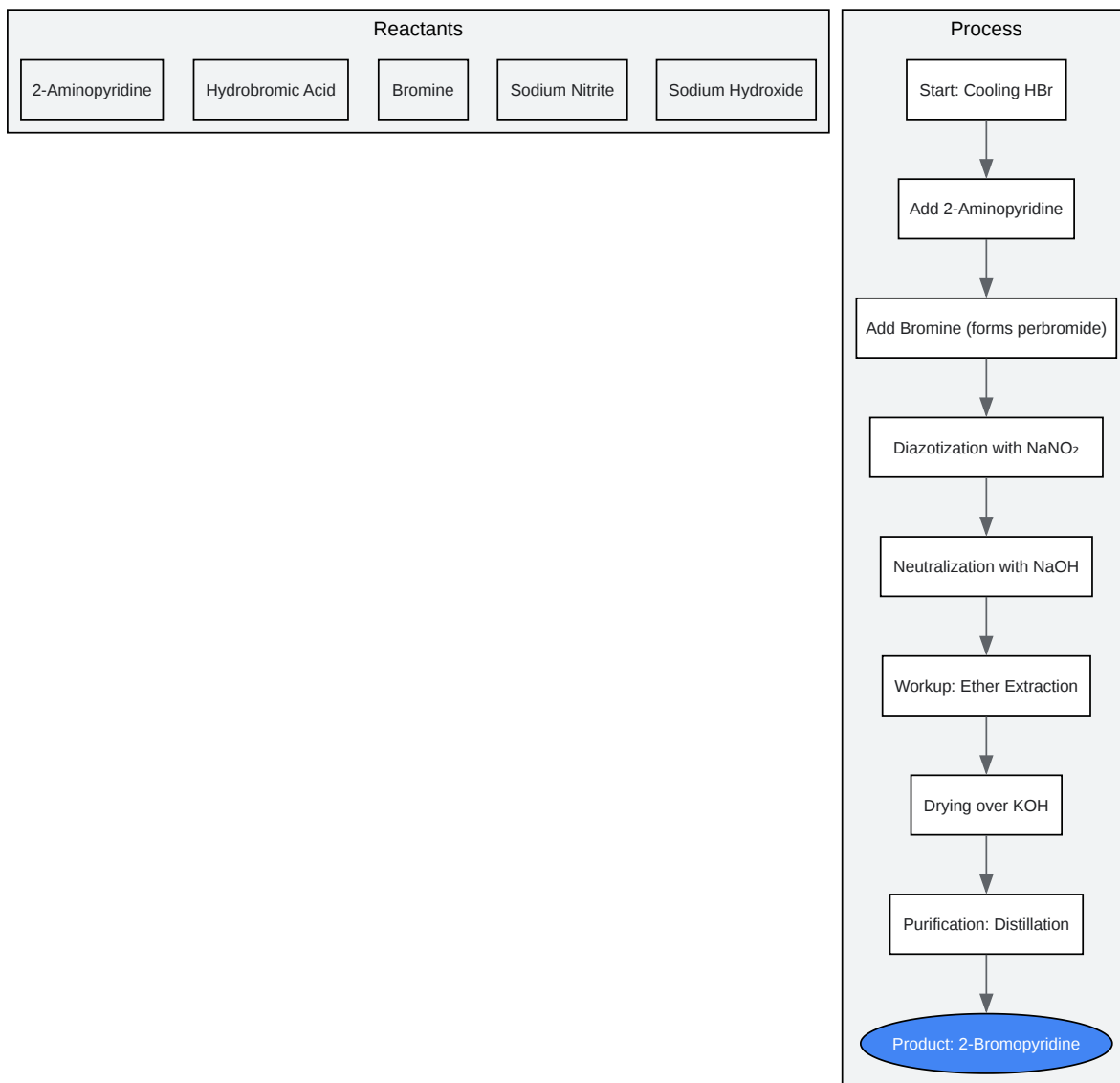
Identifier/Property	Value	Reference(s)
CAS Number	109-04-6	[2]
Molecular Formula	C ₅ H ₄ BrN	[2]
Molecular Weight	158.00 g/mol	[2]
IUPAC Name	2-bromopyridine	[2]
Synonyms	o-Bromopyridine, 2-Pyridyl bromide	[2]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	192-194 °C	[1]
Density	1.650 g/mL at 25 °C	[1]
Refractive Index	1.5705 - 1.5725 (20 °C)	[1]
Flash Point	54 °C	[1]
Solubility	2.5 g/L in water (20 °C)	[1]
pKa (of conjugate acid)	0.71	[2]

Molecular Structure and Spectroscopic Data

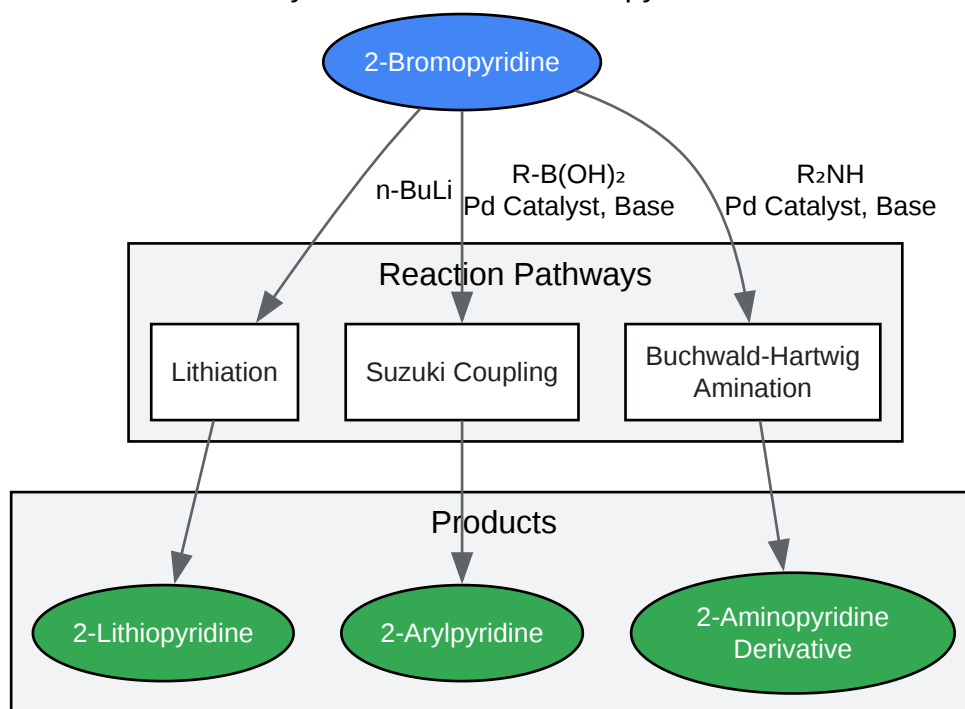
The structure of **2-bromopyridine** features a bromine atom at the C2 position of the pyridine ring. This position is electronically distinct due to the influence of the adjacent nitrogen atom.

Molecular Structure:

Synthesis of 2-Bromopyridine



Key Reactions of 2-Bromopyridine



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References

- 1. 2-Bromopyridine, 99% | Fisher Scientific [fishersci.ca]
- 2. 2-Bromopyridine - Wikipedia [en.wikipedia.org]
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